

The Solubility of Iron Pentacarbonyl in Organic Solvents: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron pentacarbonyl*

Cat. No.: *B077669*

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This technical guide provides a comprehensive overview of the solubility of **iron pentacarbonyl** [Fe(CO)₅], a versatile organometallic compound, in a range of common organic solvents. Understanding its solubility is critical for its application as a catalyst, precursor for magnetic materials, and in various organic syntheses. This document outlines qualitative and semi-quantitative solubility data, detailed experimental protocols for solubility determination, and a discussion of the factors influencing the dissolution of this air- and light-sensitive compound.

Quantitative and Qualitative Solubility Data

Iron pentacarbonyl is a nonpolar molecule and, as such, exhibits good solubility in a wide array of organic solvents. It is generally described as being miscible with many common non-polar and polar aprotic solvents. Its solubility in protic solvents, such as alcohols, is notably lower. The following table summarizes the available solubility data. It is important to note that precise quantitative solubility data for **iron pentacarbonyl** is not extensively documented in publicly available literature; therefore, the data presented is largely qualitative or semi-quantitative.

Solvent Class	Solvent Name	CAS Number	Qualitative/Semi-Quantitative Solubility	Citation
Hydrocarbons	Benzene	71-43-2	Soluble	[1]
Toluene	108-88-3	Soluble		
Hexane	110-54-3	Soluble		
Petroleum Ether	8032-32-4	Very Soluble		
Chlorinated Solvents	Carbon Tetrachloride	56-23-5	Miscible	
Dichloromethane	75-09-2	Soluble	[2]	
Chloroform	67-66-3	Very Slightly Soluble		
Ethers	Diethyl Ether	60-29-7	Soluble, Readily Soluble	[1]
Ketones	Acetone	67-64-1	Soluble, Readily Soluble	[1]
Esters	Ethyl Acetate	141-78-6	Miscible, Readily Soluble	
Alcohols	Methanol	67-56-1	Slightly Soluble	[1]
Ethanol	64-17-5	Sparingly Soluble, Slightly Soluble	[1]	
Amyl Alcohol	71-41-0	Miscible		
Acids	Acetic Acid	64-19-7	Miscible	
Aldehydes	Acetaldehyde	75-07-0	Moderately Soluble	
Benzaldehyde	100-52-7	Miscible		

Other	Carbon Disulfide	75-15-0	Miscible	
Tetralin	119-64-2	Miscible		
Formamide	75-12-7	Very Slightly Soluble		
Liquid Ammonia	7664-41-7	Practically Insoluble	[1]	
Aqueous	Water	7732-18-5	Insoluble, Practically Insoluble	[1][3]

Experimental Protocols for Solubility Determination

The determination of the solubility of **iron pentacarbonyl** requires careful handling due to its toxicity and sensitivity to air and light. The following protocols are based on established methods for air-sensitive compounds and can be adapted for various organic solvents.

General Handling and Safety Precautions

- **Inert Atmosphere:** All manipulations of **iron pentacarbonyl** and its solutions must be performed under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.
- **Light Sensitivity:** Protect **iron pentacarbonyl** and its solutions from light to prevent decomposition to diiron nonacarbonyl ($\text{Fe}_2(\text{CO})_9$) and other species. Use amber glassware or wrap glassware with aluminum foil.
- **Toxicity:** **Iron pentacarbonyl** is highly toxic if inhaled, ingested, or absorbed through the skin. Handle only in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves (nitrile or butyl rubber), a lab coat, and safety goggles.

Protocol 1: Gravimetric Determination using the Shake-Flask Method

This method determines the equilibrium solubility by creating a saturated solution and measuring the concentration of the solute.

Materials:

- **Iron pentacarbonyl**
- Anhydrous organic solvent of interest
- Schlenk flasks or vials with septa
- Gas-tight syringes
- Inert gas supply (N₂ or Ar)
- Thermostatted shaker or water bath
- Centrifuge (optional)
- Analytical balance
- Vacuum oven

Procedure:

- **Preparation:** Under an inert atmosphere, add an excess amount of **iron pentacarbonyl** to a pre-weighed Schlenk flask. The excess solid phase is crucial to ensure saturation.
- **Solvent Addition:** Add a known volume or mass of the desired anhydrous organic solvent to the flask using a gas-tight syringe.
- **Equilibration:** Seal the flask and place it in a thermostatted shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the flask to stand undisturbed at the same temperature until the excess **iron pentacarbonyl** has settled. If necessary, centrifuge the sealed flask to aid separation.

- **Sample Withdrawal:** Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-weighed, gas-tight syringe.
- **Solvent Evaporation:** Transfer the withdrawn solution to a pre-weighed vial. Under a gentle stream of inert gas or in a vacuum oven at a low temperature, carefully evaporate the solvent.
- **Mass Determination:** Once the solvent is completely removed, weigh the vial containing the **iron pentacarbonyl** residue.
- **Calculation:** Calculate the solubility in g/100 mL or other desired units based on the mass of the residue and the volume of the solution withdrawn.

Protocol 2: Quantitative Analysis by UV-Visible Spectroscopy

This method relies on creating a calibration curve to determine the concentration of **iron pentacarbonyl** in a saturated solution.

Materials:

- **Iron pentacarbonyl**
- Anhydrous organic solvent of interest
- UV-Vis spectrophotometer
- Quartz cuvettes with septa or screw caps
- Volumetric flasks
- Gas-tight syringes
- Inert gas supply

Procedure:

- **Preparation of Standard Solutions:**

- Under an inert atmosphere, prepare a stock solution of known concentration by dissolving a precise mass of **iron pentacarbonyl** in a known volume of the solvent.
- Perform serial dilutions of the stock solution to create a series of standard solutions of decreasing concentrations.
- Calibration Curve:
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **iron pentacarbonyl** in the chosen solvent (typically in the UV region).
 - Plot a graph of absorbance versus concentration to generate a Beer-Lambert law calibration curve.
- Preparation of Saturated Solution:
 - Follow steps 1-4 of the Shake-Flask Method (Protocol 2.2) to prepare a saturated solution of **iron pentacarbonyl**.
- Sample Analysis:
 - Withdraw a small, known volume of the clear supernatant and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation:
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Calculate the concentration of the original saturated solution, taking the dilution factor into account. This concentration represents the solubility.

Protocol 3: Quantitative Analysis by Gas Chromatography (GC)

GC can be used to determine the concentration of the volatile **iron pentacarbonyl**.

Materials:

- Gas chromatograph with a suitable detector (e.g., Flame Ionization Detector - FID, or Mass Spectrometer - MS)
- Appropriate GC column
- **Iron pentacarbonyl**
- Anhydrous organic solvent of interest
- Volumetric flasks
- Gas-tight syringes
- Inert gas supply

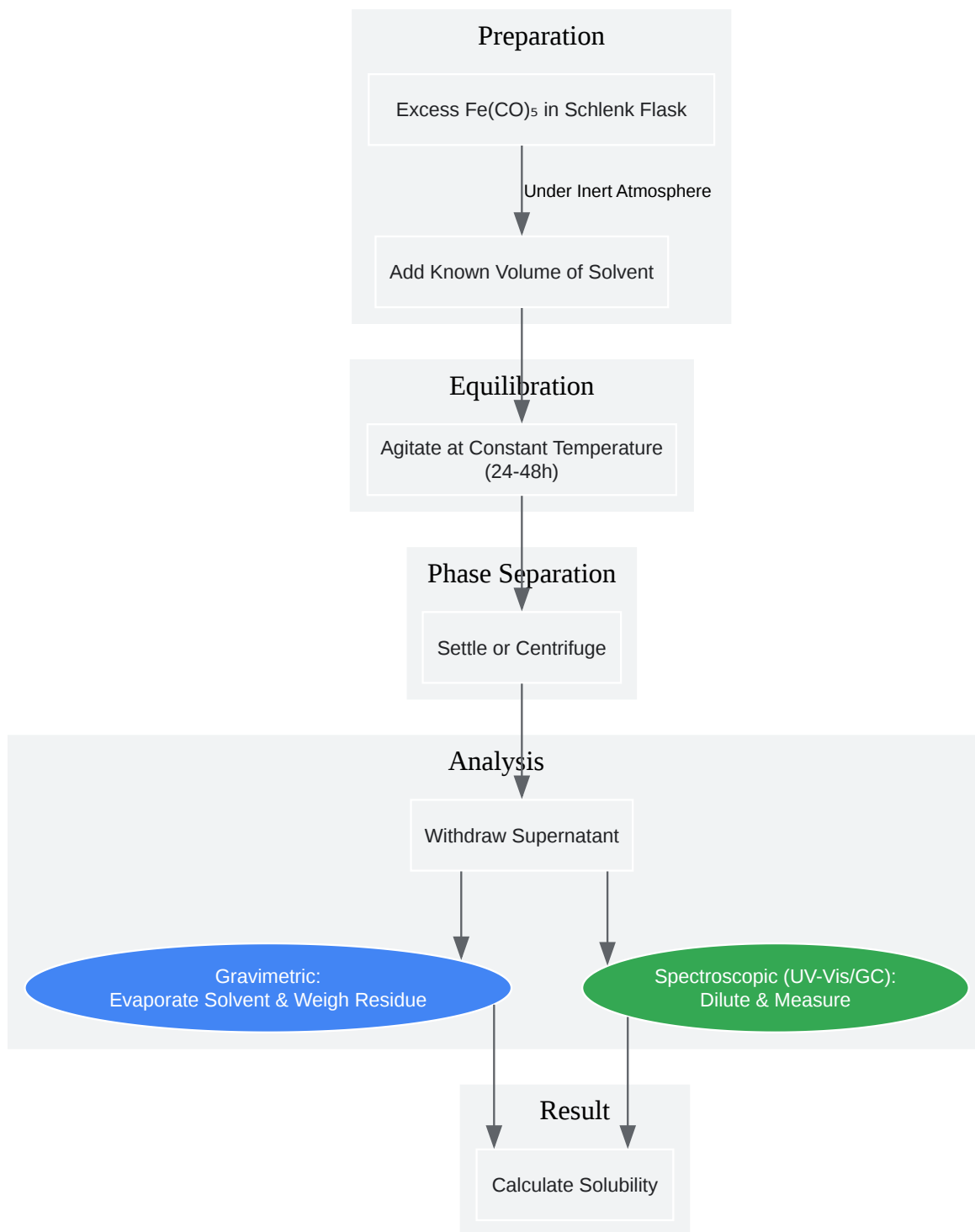
Procedure:

- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of **iron pentacarbonyl** in the chosen solvent with known concentrations, as described in Protocol 2.3.
- GC Method Development:
 - Develop a suitable GC method for the separation and detection of **iron pentacarbonyl** from the solvent. Optimize parameters such as injector temperature, oven temperature program, and detector settings.
- Calibration:
 - Inject known volumes of each standard solution into the GC and record the peak area for **iron pentacarbonyl**.

- Create a calibration curve by plotting the peak area versus the concentration of **iron pentacarbonyl**.
- Preparation of Saturated Solution:
 - Prepare a saturated solution as described in steps 1-4 of the Shake-Flask Method (Protocol 2.2).
- Sample Analysis:
 - Withdraw a sample of the clear supernatant and, if necessary, dilute it with a known amount of solvent.
 - Inject a known volume of the (diluted) sample into the GC.
- Calculation:
 - Determine the concentration of **iron pentacarbonyl** in the injected sample from the calibration curve.
 - Calculate the solubility in the original saturated solution, accounting for any dilution.

Visualizations

Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **iron pentacarbonyl**.

Factors Influencing the Solubility of Iron Pentacarbonyl

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References

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- To cite this document: BenchChem. [The Solubility of Iron Pentacarbonyl in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077669#solubility-of-iron-pentacarbonyl-in-organic-solvents]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com